Technical Guide: Bis(2-chloroethyl) Disulfide (Sulfur Mustard)

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Compound of Interest

Compound Name:	*Disulfide, bis(2-chloroethyl)*
CAS No.:	*1002-41-1*
Cat. No.:	*B094923*

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Synthesis, Mechanism of Action, and Chemical Stability

Executive Technical Summary

Bis(2-chloroethyl) disulfide (CAS 505-60-2), historically known as Sulfur Mustard (HD) or Yperite, is a potent vesicant and alkylating agent.[1] It is classified as a Schedule 1 substance under the Chemical Weapons Convention (CWC).[2] Possession and synthesis are strictly prohibited globally, with narrow exemptions for authorized research into medical countermeasures, protective equipment, and toxicology.

This guide analyzes the two primary historical synthesis routes—the Levinstein Process and the Meyer Method—to provide researchers with a mechanistic understanding of the agent's impurity profiles, stability, and decontamination kinetics.

Physicochemical Profile

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Property	Value	Relevance
Molecular Formula		Thioether core with -chloro substituents.[3][4][5]
Molecular Weight	159.08 g/mol	Heavy vapor, persists in low-lying areas.
Boiling Point	217°C (decomposes)	Low volatility leads to high environmental persistence.
Melting Point	14.4°C	Pure HD freezes in winter; often mixed with Lewisite (HL) to lower MP.
Solubility	Low (Water), High (Lipids)	Rapid dermal penetration; delayed hydrolysis in aqueous environments.

Synthetic Pathways: Mechanistic Analysis

The synthesis of sulfur mustard yields distinct chemical signatures depending on the pathway chosen. These signatures (impurity profiles) are critical for forensic attribution and stability studies.

Method A: The Levinstein Process (Electrophilic Addition)

Developed during WWI for rapid industrial scale-up, this method relies on the electrophilic addition of sulfur chlorides to ethylene. It produces "Levinstein Mustard" (H), a lower-grade agent characterized by significant polysulfide impurities.

- Reagents: Ethylene (
  ), Sulfur Monochloride (
).
- Reaction:
- Process Conditions:

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- Exothermic reaction requiring cooling (maintained < 35°C) to prevent thermal decomposition.
- Critical Flaw: The stoichiometry rarely proceeds cleanly. The product contains ~30% impurities, primarily bis(2-chloroethyl) trisulfide and higher polysulfides ("Sesquimustard").
- Stability: The colloidal sulfur byproducts catalyze slow decomposition, increasing vapor pressure and causing munitions to burst over time.

Method B: The Meyer-Clarke Method (Nucleophilic Substitution)

This route produces "Distilled Mustard" (HD). It is a two-step process yielding a product of >95% purity, making it the standard for research and storage stability.

- Step 1: Thiodiglycol Formation
  - Reaction of 2-chloroethanol with sodium sulfide (

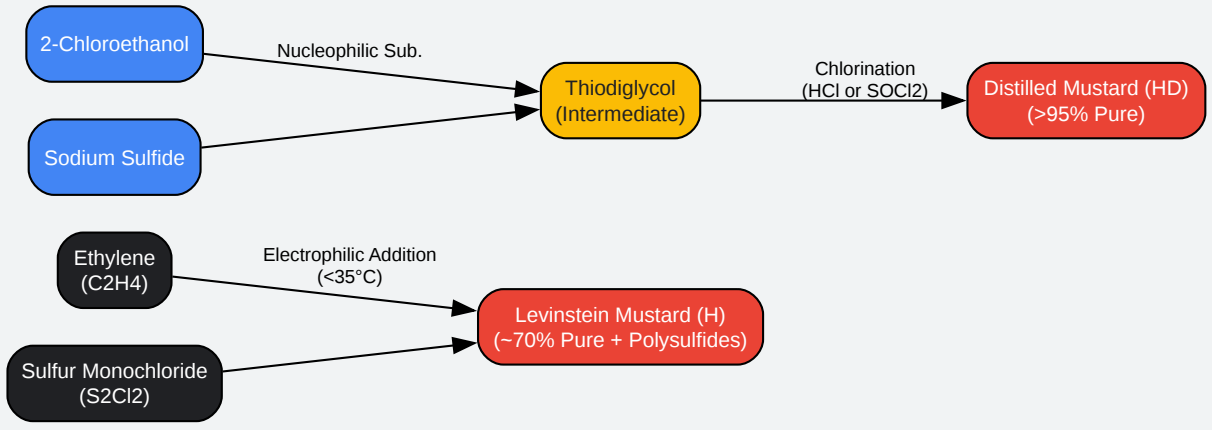
) or potassium sulfide.
- Step 2: Chlorination
  - The thiodiglycol intermediate is chlorinated using concentrated HCl (Meyer-Clarke modification) or Thionyl Chloride (

).
- Purification: Vacuum distillation (106–108°C at 15 mmHg) yields the pure vesicant.

Visualizing the Pathways

The following diagram contrasts the direct electrophilic attack of the Levinstein process against the nucleophilic substitution of the Meyer method.

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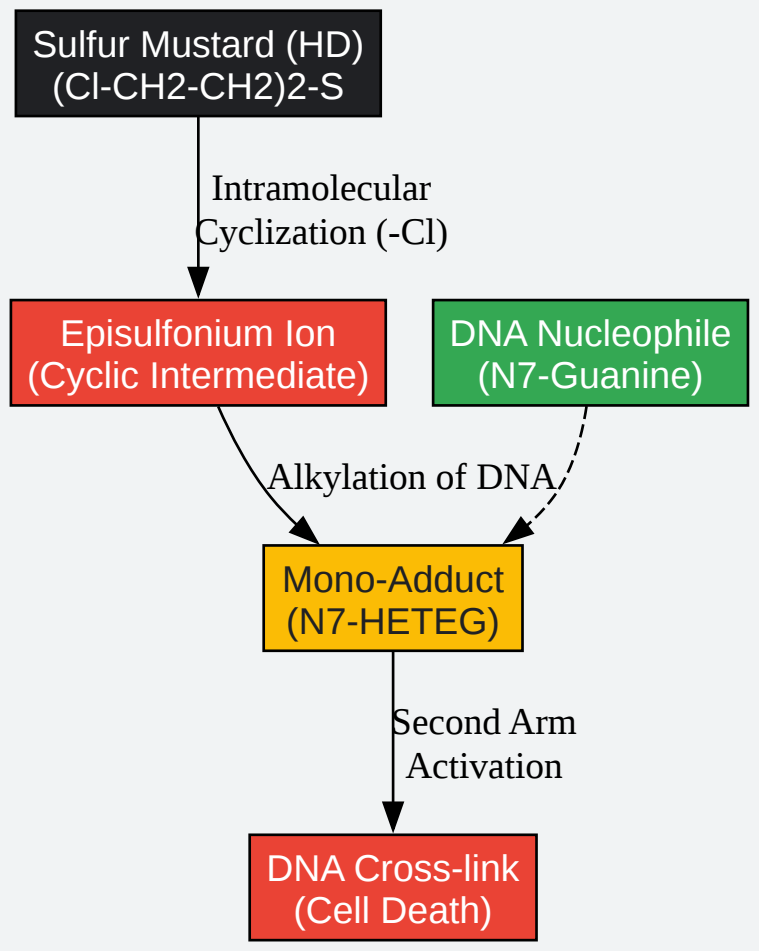
Figure 1: Comparative synthetic workflows.[6] The Meyer route utilizes a stable diol intermediate to achieve high purity, whereas the Levinstein route is a direct "dirty" synthesis.

Mechanism of Action: The Episulfonium Ion[5][7][8]

The extreme toxicity of sulfur mustard is not due to the molecule itself, but its metabolic activation into a highly reactive electrophile. Understanding this mechanism is vital for the development of scavenger drugs (medical countermeasures).

- Intramolecular Cyclization: Under physiological conditions, the sulfur atom acts as an internal nucleophile, displacing a chloride ion.
- Episulfonium Formation: This forms a cyclic ethylene episulfonium ion (a 3-membered ring with a positive charge on sulfur).
- Alkylation: This strained ring is an aggressive electrophile. It attacks nucleophilic centers in DNA, specifically the N7 position of guanine.[7]
- Cross-linking: Because the sulfur mustard molecule has two chloroethyl arms, it can repeat this process, cross-linking two DNA strands (interstrand cross-link). This prevents DNA replication and triggers apoptosis (cell death) and blistering.

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Figure 2: The alkylation pathway. The formation of the episulfonium ion is the rate-limiting step in DNA damage.

Decontamination and Stability Protocols

Research into decontamination relies on exploiting the chemical weaknesses of the thioether bond and the alkyl halides.

Hydrolysis (Water Decontamination)

- Mechanism: Water acts as the nucleophile, opening the episulfonium ring to form thiodiglycol and HCl.
- Limitation: HD is lipophilic. In bulk water, it forms a "protective" micelle layer, preventing hydrolysis of the inner mass. Decontamination requires agitation or co-solvents (though co-

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solvents can dangerously increase skin penetration).

Oxidative Decontamination (The Sulfone Trap)

Oxidation is the preferred method for neutralizing HD on surfaces, but it requires precise stoichiometric control.

- Target: The central sulfur atom.[1][5][8]
- Partial Oxidation (Desired): Converts HD to Sulfoxide (HDO).[9] HDO is polar, non-vesicant, and relatively non-toxic.
- Over-Oxidation (Hazard): Strong oxidants convert HD to Sulfone (

). The sulfone retains the ability to form reactive intermediates and is nearly as vesicant as the original mustard agent.

  - Protocol Note: Decontaminants (e.g., bleach, peroxides) must be formulated to stop at the sulfoxide stage or destroy the alkyl chains entirely.

References

- OPCW. (2025). Annex on Chemicals: Guidelines for Schedule 1. Organization for the Prohibition of Chemical Weapons. [Link]]
- Munro, N. B., et al. (1999). The sources, fate, and toxicity of chemical warfare agent degradation products. Environmental Health Perspectives. [Link]
- Blum, M. M. (2015). Investigation of Polysulfide Mustard Analogues and Reactive Intermediates from Levinstein Mustard. OPCW Laboratory.[8]]">https://www.opcw.org
- Macy, R. (1948). The Chemistry of the Levinstein Process. Journal of the American Chemical Society. (Historical Reference for Process A).
- Guthrie, F. (1860).[1] On some derivatives from the olefines.[10] Q. J. Chem. Soc. (Historical Reference for early synthesis).
- CDC. (2018). Sulfur Mustard (Mustard Gas) | NIOSH Emergency Response Safety. Centers for Disease Control and Prevention. [Link]

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Sources

- 1. Mustard gas - Wikipedia [en.wikipedia.org]
- 2. disarmamenteducation.org [disarmamenteducation.org]
- 3. bio.libretexts.org [bio.libretexts.org]
- 4. Disulfide synthesis by S-S coupling [organic-chemistry.org]
- 5. The Retort [www1.udel.edu]
- 6. Bis(2-chloroethyl)sulfide - Wikipedia [en.wikipedia.org]
- 7. mdpi.com [mdpi.com]
- 8. opcw.org [opcw.org]
- 9. mdpi.com [mdpi.com]
- 10. Organic Syntheses Procedure [orgsyn.org]
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